

4-(Aminomethyl)piperidine: A Technical Guide to Safety, Handling, and Hazards

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Compound of Interest

Compound Name: 4-(Aminomethyl)piperidine

Cat. No.: B1205859

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety, handling, and hazard information for **4-(Aminomethyl)piperidine** (CAS No: 7144-05-0), a versatile building block in pharmaceutical and chemical synthesis. Adherence to strict safety protocols is essential when handling this compound due to its corrosive nature. This document summarizes key data, outlines experimental procedures for safe handling, and provides visual guides for hazard recognition and personal protection.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-(Aminomethyl)piperidine** is provided below. These properties are critical for safe handling, storage, and in the event of a spill or fire.

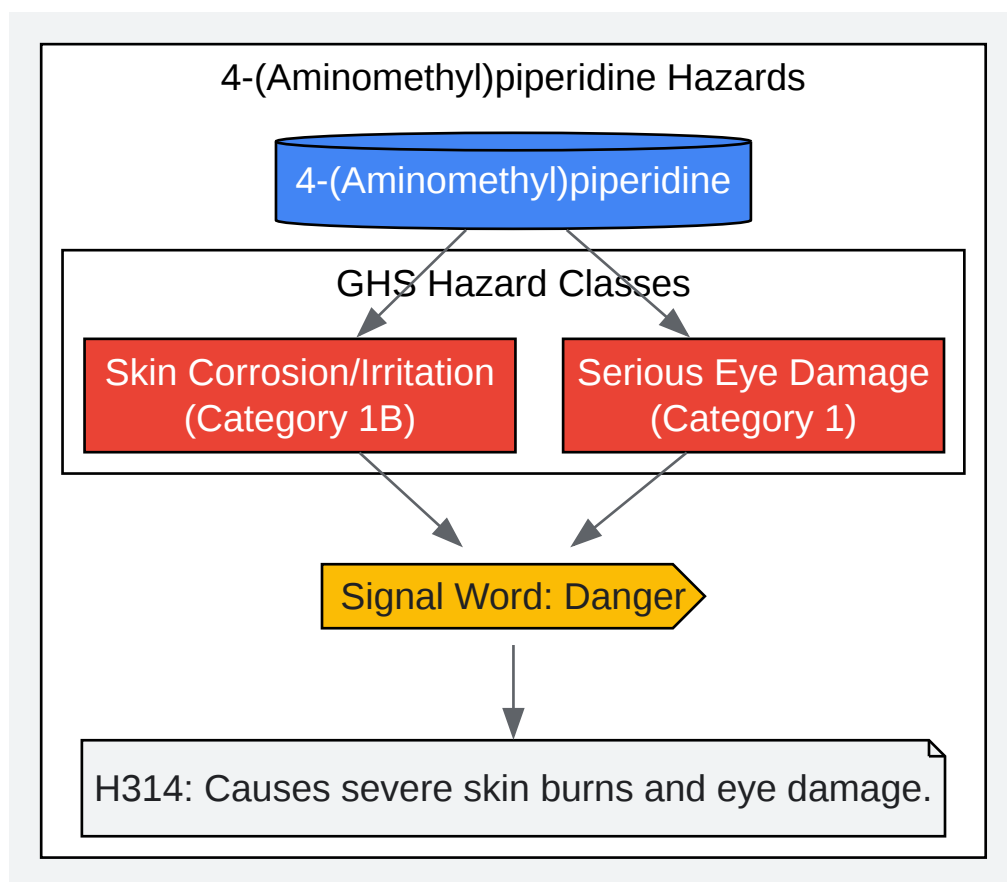
Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₄ N ₂	[1][2]
Molecular Weight	114.19 g/mol	[1][3]
Appearance	White or colorless to almost white or almost colorless powder or lump	[2]
Melting Point	24-25 °C (lit.)	[2][3][4]
Boiling Point	200 °C (lit.)	[3][4]
92 °C / 9 mmHg	[2]	
Flash Point	78 °C (172.4 °F) - closed cup	[3]
Density	0.952 g/mL	[2]
Refractive Index	n ₂₀ /D 1.49 (lit.)	[3]
n ₂₀ /D 1.489 - 1.491	[2]	

Hazard Identification and GHS Classification

4-(Aminomethyl)piperidine is classified as a hazardous chemical. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement	Reference(s)
Skin Corrosion/Irritation	1B	Corrosion	Danger	H314: Causes severe skin burns and eye damage.	[1][3][5]
Serious Eye Damage/Eye Irritation	1	Corrosion	Danger	H314: Causes severe skin burns and eye damage.	[1][3][5]

GHS Hazard Classification Breakdown

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Caption: GHS hazard classification for **4-(Aminomethyl)piperidine**.

Safe Handling and Storage Protocols

Proper handling and storage procedures are critical to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

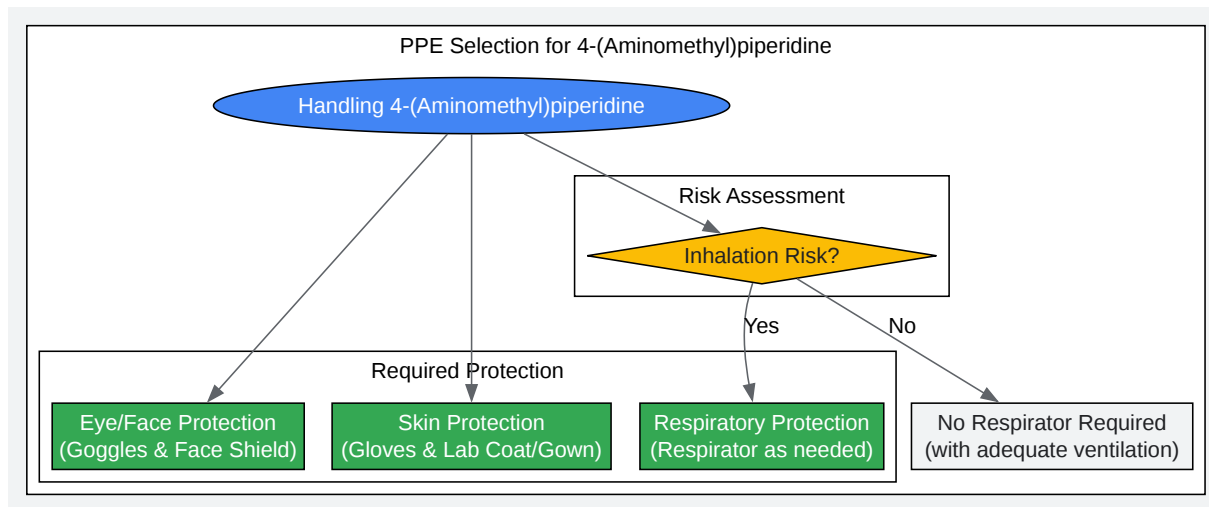
- Ventilation: Always handle **4-(Aminomethyl)piperidine** in a well-ventilated area. Use of a chemical fume hood is strongly recommended to control exposure to vapors or dust.^{[6][7][8]} Local exhaust ventilation should be used to keep airborne levels below recommended exposure limits.^[8]

Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is mandatory for all personnel handling this compound.^[9] The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.^[9]

- Eye and Face Protection: Wear chemical safety goggles and a face shield.^{[3][8][9]} Eye protection must conform to OSHA's 29 CFR 1910.133 or European Standard EN166.^[6]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile).^{[3][9]} Double-gloving is recommended.^[9]
 - Body Protection: A lab coat or a disposable, long-sleeved gown that closes in the back is required to prevent contamination of personal clothing.^{[8][9]} For larger quantities or in case of a spill, a full chemical-resistant suit may be necessary.^[8]
- Respiratory Protection: If ventilation is inadequate or if there is a risk of inhalation, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge for organic vapors and ammonia derivatives.^{[3][7]} A fit-tested N95 respirator is the minimum recommendation.^[9]

Personal Protective Equipment (PPE) Selection Workflow



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Caption: Decision workflow for selecting appropriate PPE.

General Hygiene Practices

- Wash hands thoroughly after handling and before eating, drinking, or smoking.[5][8]
- Avoid contact with skin, eyes, and clothing.[6][7]
- Do not breathe dust or vapors.[5][6]
- Keep away from sources of ignition.[5][8]

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[6][7][8]
- Store in a corrosives area.[6][7]

- Keep away from incompatible materials such as strong oxidizing agents and strong acids.[7]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

First-Aid Measures

Exposure Route	First-Aid Protocol	Reference(s)
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.	[5][6][8]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.	[5][6][7][8]
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Keep eye wide open while rinsing. Seek immediate medical attention.	[5][6][7][8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[6][8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or sand.[6][8][10] For large fires, use water spray, fog, or foam.[8]

- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).
[6][7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6][7][8]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas.[6][7] Wear appropriate personal protective equipment (see section 3.2). Ensure adequate ventilation.[6][7]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains or groundwater systems.[5][6][7][8]
- Methods for Containment and Cleaning Up:
 - For solids, sweep up and shovel into a suitable container for disposal. Avoid dust formation.[6]
 - For liquids, soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust) and place in a suitable, closed container for disposal.[7]

Toxicology Information

- Acute Effects: Causes severe burns to the skin, eyes, and mucous membranes.[6][7][8] Material is extremely destructive to the tissue of the mucous membranes and upper respiratory tract if inhaled.[8]
- Chronic Effects: To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[11]

Disposal Considerations

Disposal of **4-(Aminomethyl)piperidine** and its containers must be in accordance with local, state, and federal regulations. The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[10] Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[10]

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always consult the SDS for the most current and detailed information before handling this chemical.

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